

Technical Support Center: 3-Fluorophenmetrazine (3-FPM) Mass Spectrometry Analysis

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Compound of Interest

Compound Name: *3-Fluorophenmetrazine*

Cat. No.: *B1651833*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **3-Fluorophenmetrazine** (3-FPM) in mass spectrometry applications.

Frequently Asked Questions (FAQs)

Q1: What are the expected major fragment ions for 3-FPM in mass spectrometry?

A1: The fragmentation of 3-FPM can vary depending on the ionization technique (e.g., Electron Ionization - EI, Electrospray Ionization - ESI). For underivatized phenmetrazine, a structural analog, the molecular ion is observed at m/z 177 with a base peak at m/z 71.^[1] For 3-FPM, the molecular formula is C₁₁H₁₄FNO, with a molecular weight of 195.23 g/mol .^[2]

A proposed fragmentation pattern for trifluoroacetylated (TFAA) isomers of FPM under EI-MS conditions has been described.^[1] In general, for phenethylamine-type molecules, in-source fragmentation can lead to the loss of NH₃.^{[3][4]}

Q2: Are there validated LC-MS/MS methods available for 3-FPM analysis?

A2: Yes, a liquid chromatography-electrospray ionization-tandem mass spectrometry (LC-ESI-MS/MS) method has been developed and validated for the detection of 3-FPM in serum, urine, and oral fluid.^{[5][6]} This method demonstrated good linearity, selectivity, and sensitivity, with

limits of detection (LODs) of 0.1 ng/mL in serum, 0.2 ng/mL in urine, and 0.05 ng/mL in oral fluid.[5]

Q3: What are the main metabolic pathways for 3-FPM?

A3: The main metabolic pathways for 3-FPM include N-oxidation, aryl hydroxylation followed by O-methylation, alkyl hydroxylation, oxidation, and degradation of the ethyl-bridge.[7] In human urine, 3-FPM is primarily excreted unchanged or as the N-oxide metabolite.[7][8]

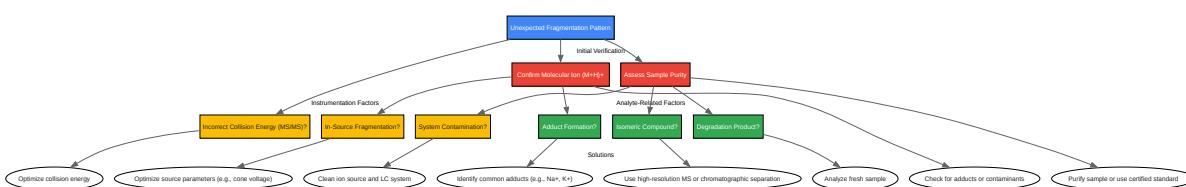
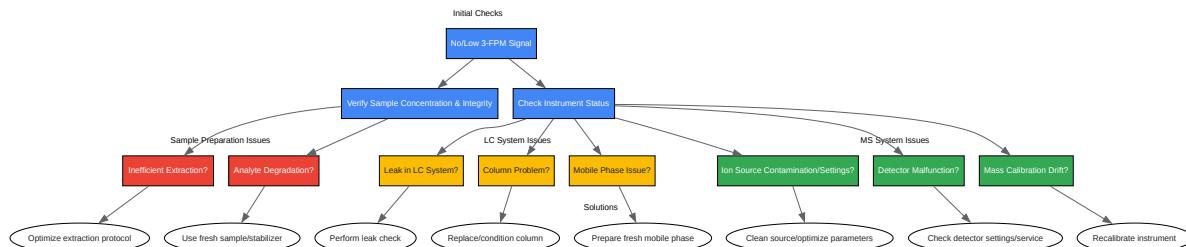
Troubleshooting Guide

Issue 1: No or Low Signal/Peak Intensity

Q: I am not seeing a peak for 3-FPM or the signal is very weak. What are the possible causes and solutions?

A: This is a common issue in mass spectrometry that can stem from various factors throughout the analytical workflow. A systematic approach is necessary to identify the root cause.

Troubleshooting Workflow: No or Low 3-FPM Signal

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References

- 1. researchgate.net [researchgate.net]
- 2. 3-Fluorophenmetrazine - Wikipedia [en.wikipedia.org]
- 3. In-Source Fragmentation of Phenethylamines by Electrospray Ionization Mass Spectrometry: Toward Highly Sensitive Quantitative Analysis of Monoamine Neurotransmitters: Abstract, Citation (BibTeX) & Reference | Bohrium [bohrium.com]
- 4. In-Source Fragmentation of Phenethylamines by Electrospray Ionization Mass Spectrometry: Toward Highly Sensitive Quantitative Analysis of Monoamine Neurotransmitters - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Method validation and preliminary pharmacokinetic studies on the new designer stimulant 3-fluorophenmetrazine (3-FPM) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. 3-Fluorophenmetrazine, a fluorinated analogue of phenmetrazine: Studies on in vivo metabolism in rat and human, in vitro metabolism in human CYP isoenzymes and microbial biotransformation in *Pseudomonas Putida* and wastewater using GC and LC coupled to (HR)-MS techniques - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. cdn.who.int [cdn.who.int]
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